

Methyl 1H-indazole-3-carboxylate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: methyl 1H-indazole-3-carboxylate

Cat. No.: B044672

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **methyl 1H-indazole-3-carboxylate** (CAS No. 43120-28-1). The following sections detail the hazardous properties of this compound and outline the necessary precautions for its safe use in a laboratory or research setting.


Hazard Identification and Classification

Methyl 1H-indazole-3-carboxylate is classified as harmful if swallowed.^{[1][2]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification:

GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4

GHS Label Elements:

- Pictogram:
 -  alt text

- Signal Word: Warning[2]
- Hazard Statements:
 - H302: Harmful if swallowed.[1][2]
 - Some suppliers also list H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), and H335 (May cause respiratory irritation).
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
 - P264: Wash skin thoroughly after handling.[1][2]
 - P270: Do not eat, drink or smoke when using this product.[1][2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
 - P330: Rinse mouth.[1][2]
 - P501: Dispose of contents/container to an approved waste disposal plant.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **methyl 1H-indazole-3-carboxylate** is provided in the table below.

Property	Value
Molecular Formula	C ₉ H ₈ N ₂ O ₂
Molecular Weight	176.17 g/mol [2]
Appearance	White to off-white solid
Melting Point	162-163 °C[1]
Boiling Point	345.2 °C at 760 mmHg[1]
Density	1.324 g/cm ³ [1]
Solubility	Soluble in organic solvents.

Toxicological Information

The primary toxicological concern for **methyl 1H-indazole-3-carboxylate** is its acute oral toxicity.[1][2]

Route of Exposure	Hazard Classification
Oral	Acute Toxicity, Category 4
Dermal	Data not available
Inhalation	Data not available (some suppliers suggest it may be harmful)

Experimental Protocols for Toxicological Assessment

While specific experimental studies for **methyl 1H-indazole-3-carboxylate** are not publicly available, the "Acute Toxicity, Oral - Category 4" classification is typically determined through standardized protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is a common approach to assess acute oral toxicity. The general procedure involves:

- **Dosing:** A single, fixed dose of the substance is administered to a small number of animals (usually rats, typically females).
- **Observation:** The animals are observed for a set period (typically 14 days) for any signs of toxicity, including changes in behavior, weight, and overall health. Mortalities are also recorded.
- **Dose Adjustment:** Based on the outcome of the initial dose, the dose for the next group of animals may be adjusted up or down.
- **Classification:** The substance is classified into a GHS category based on the dose at which toxicity or mortality is observed. For Category 4, this typically corresponds to a dose that causes harm but is not fatal to the majority of the test animals.

Safety and Handling Precautions

Proper handling of **methyl 1H-indazole-3-carboxylate** is essential to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:**
 - Wear a lab coat.
 - Use compatible chemical-resistant gloves (e.g., nitrile rubber).
- **Respiratory Protection:** If working outside of a fume hood or if dust is generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Hygiene Measures

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled, processed, or stored.
- Remove contaminated clothing and wash it before reuse.

First Aid Measures

In the event of exposure, follow these first aid procedures:

- If Swallowed:
 - Rinse mouth with water.
 - Call a POISON CENTER or doctor/physician immediately.
 - Do NOT induce vomiting.
- If on Skin:
 - Remove contaminated clothing.
 - Wash the affected area with soap and plenty of water.
 - If skin irritation occurs, seek medical attention.
- If in Eyes:
 - Rinse cautiously with water for several minutes.
 - Remove contact lenses, if present and easy to do. Continue rinsing.
 - If eye irritation persists, get medical advice/attention.
- If Inhaled:
 - Move the person to fresh air and keep them comfortable for breathing.

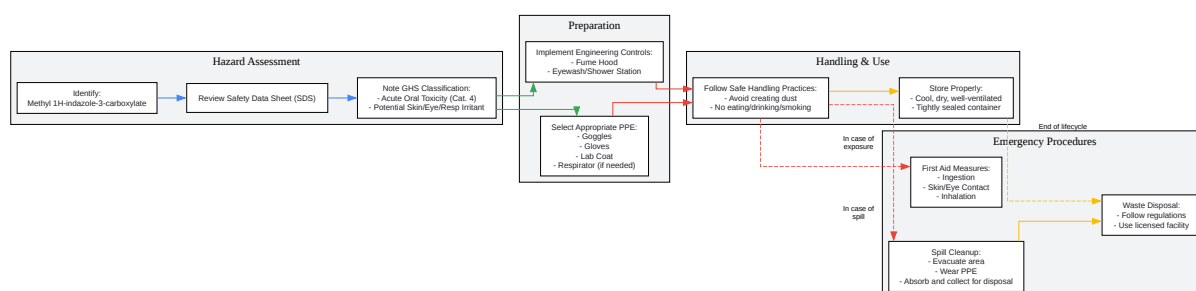
- If experiencing respiratory symptoms, call a POISON CENTER or doctor/physician.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Some suppliers recommend refrigeration for long-term storage.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material may be disposed of by incineration in a licensed facility.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **methyl 1H-indazole-3-carboxylate**, from initial assessment to emergency response.



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Caption: Logical workflow for the safe handling of **methyl 1H-indazole-3-carboxylate**.

This guide is intended to provide essential safety and handling information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before any new or modified procedure involving this compound. Always refer to the most current Safety Data Sheet (SDS) provided by your supplier for the most detailed and up-to-date information.

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